

biological activity of hCAII-IN-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: hCAII-IN-4

Cat. No.: B14765202

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An In-Depth Technical Guide on the Biological Activity of **hCAII-IN-4**

For Researchers, Scientists, and Drug Development Professionals

Introduction

hCAII-IN-4, also identified as compound 12j, is a synthetic coumarin-based derivative that has demonstrated notable inhibitory activity against human carbonic anhydrase II (hCA II).^{[1][2][3]} This technical guide provides a comprehensive overview of the biological activity of **hCAII-IN-4**, including its quantitative inhibitory data, detailed experimental protocols for its evaluation, and visual representations of the underlying scientific concepts. The information presented herein is intended to support further research and drug development efforts centered on this molecule and its analogs.

Quantitative Biological Data

The inhibitory potency of **hCAII-IN-4** has been quantified against two distinct enzyme targets: human carbonic anhydrase II (hCA II) and β -glucuronidase. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the tables below for clear comparison with standard reference compounds.

Table 1: Inhibitory Activity against Human Carbonic Anhydrase II (hCA II)

Compound	hCA II IC50 (μM)
hCAII-IN-4 (12j)	7.78 ± 0.08
Zonisamide (Standard)	12.02 ± 0.33

Table 2: Inhibitory Activity against β-Glucuronidase

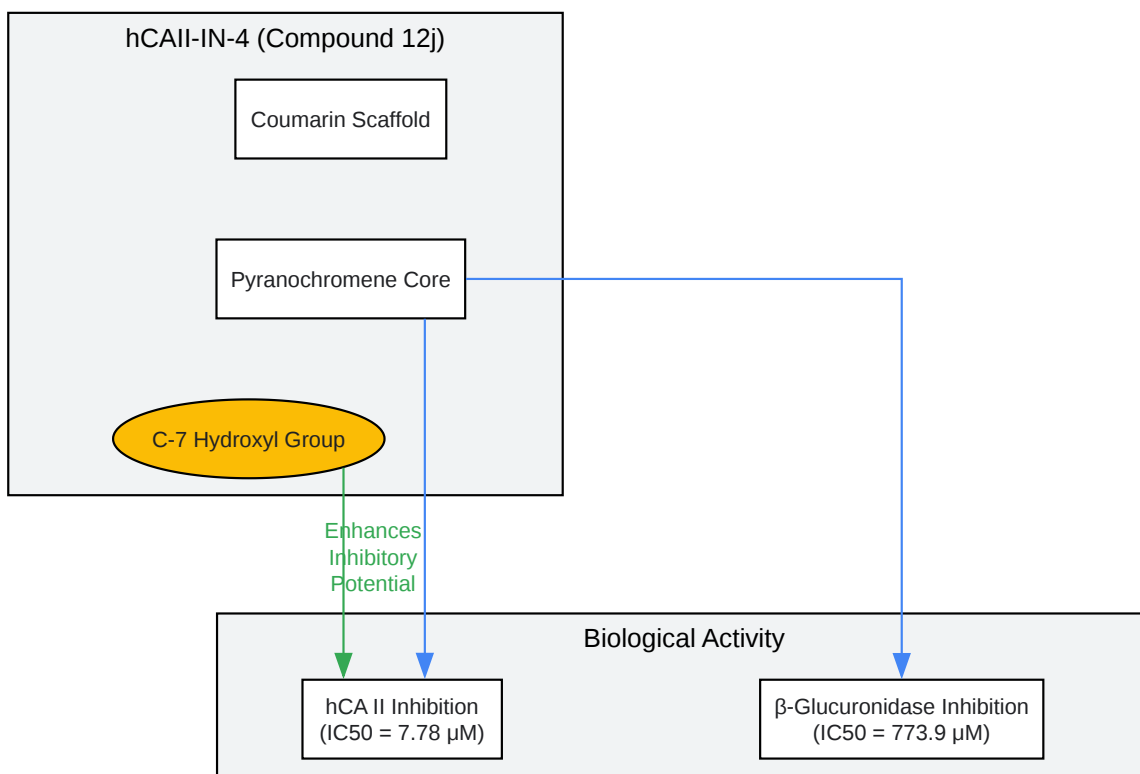
Compound	β-Glucuronidase IC50 (μM)
hCAII-IN-4 (12j)	773.9 ± 2.22
Silymarin (Standard)	731.9 ± 3.34

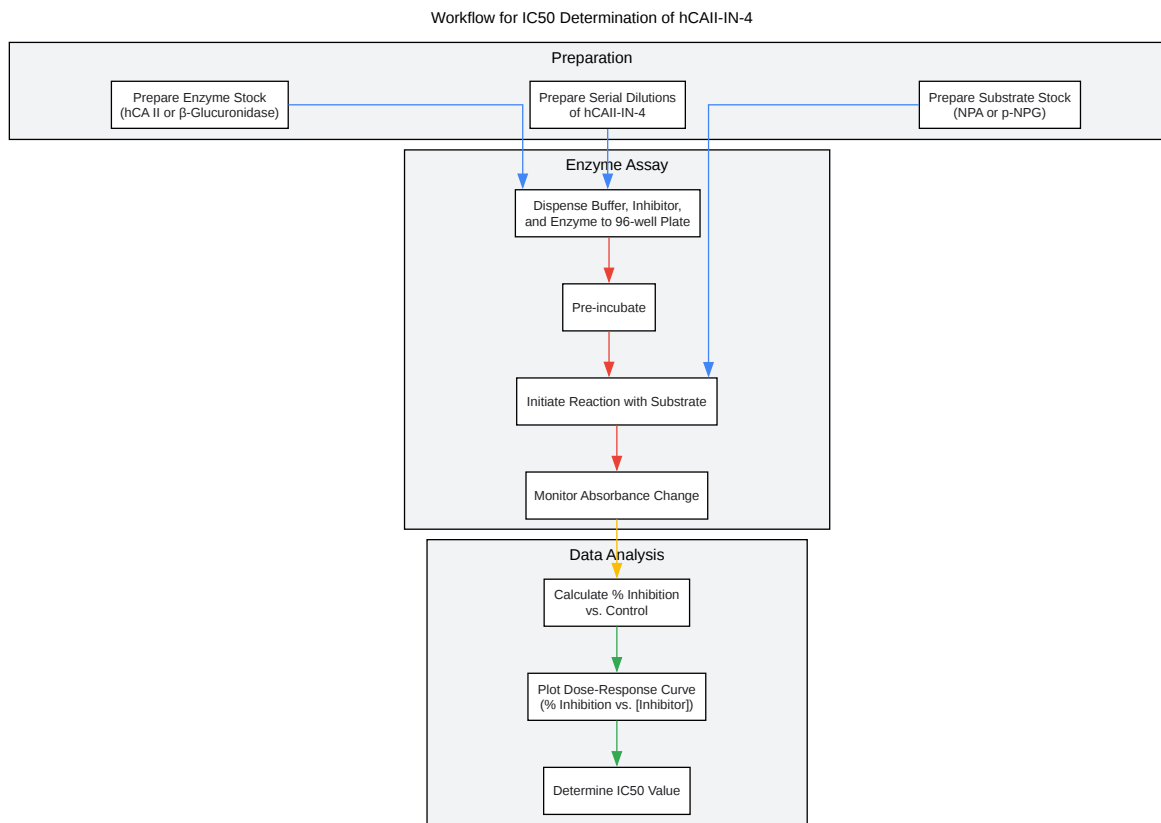
The data indicates that **hCAII-IN-4** is a more potent inhibitor of hCA II compared to the standard drug zonisamide.^[2] Its inhibitory effect on β-glucuronidase is moderate.^[2]^[3]

Mechanism of Action and Structural Insights

The inhibitory potential of **hCAII-IN-4** against hCA II is attributed to the presence of an electron-donating hydroxyl (-OH) group at the C-7 position of its coumarin scaffold.^[1]^[4] This structural feature is believed to play a crucial role in the molecule's interaction with the active site of the enzyme.

Structure-Activity Relationship of hCAII-IN-4





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- To cite this document: BenchChem. [biological activity of hCAII-IN-4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14765202#biological-activity-of-hcaii-in-4>]

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